

In-Depth Technical Guide: Hexahydro-alpha-methyl-1H-azepine-1-ethanol

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: Hexahydro-alpha-methyl-1H-azepine-1-ethanol

CAS No.: 77883-50-2

Cat. No.: B1266573

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Executive Summary & Chemical Identity

Hexahydro-alpha-methyl-1H-azepine-1-ethanol, chemically known as 1-(azepan-1-yl)propan-2-ol, is a specialized tertiary amino-alcohol intermediate.^{[1][2]} It serves as a critical building block in the synthesis of pharmaceutical agents containing the azepane (hexamethyleneimine) moiety.^[1]

Unlike its ethyl analog (used in drugs like Setastine), this propyl-derivative introduces a chiral center and increased lipophilicity to the side chain. It acts as a versatile "linker" unit, allowing medicinal chemists to tether the bulky, moderate-basicity azepane ring to aromatic scaffolds via ether or amine linkages.

Chemical Identity Table

Property	Specification
CAS Number	77883-50-2
IUPAC Name	1-(Azepan-1-yl)propan-2-ol
Synonyms	N-(2-Hydroxypropyl)hexamethyleneimine; 1-(Hexamethyleneimino)-2-propanol
Molecular Formula	C ₉ H ₁₉ NO
Molecular Weight	157.25 g/mol
Physical State	Colorless to pale yellow liquid (Standard Conditions)
Predicted Boiling Point	~215–225°C (760 mmHg) / 95–105°C (10 mmHg)
Density	~0.94 - 0.96 g/cm ³
Solubility	Soluble in Ethanol, Methanol, Chloroform; Sparingly soluble in water
pKa (Predicted)	~10.2 (Tertiary Amine)

Structural Analysis & Reactivity Profile

The Azepane Ring

The 7-membered azepane ring is conformationally flexible (unlike the rigid piperidine).^[1] This flexibility allows the molecule to adopt multiple "twist-chair" conformations, which can influence binding affinity in receptor pockets (e.g., Histamine H1 or Sigma receptors).

- **Steric Bulk:** The ring is bulkier than pyrrolidine or piperidine, often used to modulate selectivity by excluding smaller binding pockets.^[1]

The Alpha-Methyl Ethanol Chain

The "alpha-methyl" designation refers to the methyl group on the carbon bearing the hydroxyl group (C2 of the propyl chain).

- Chirality: The C2 position is a stereocenter.^[1] The synthesis typically yields a racemate (mixture of R and S), but enzymatic resolution or chiral starting materials (e.g., (S)-propylene oxide) can yield enantiopure forms.
- Reactivity: The secondary alcohol is less reactive than a primary alcohol but sufficiently nucleophilic for esterification or conversion to a leaving group (e.g., mesylate or chloride).^[1]

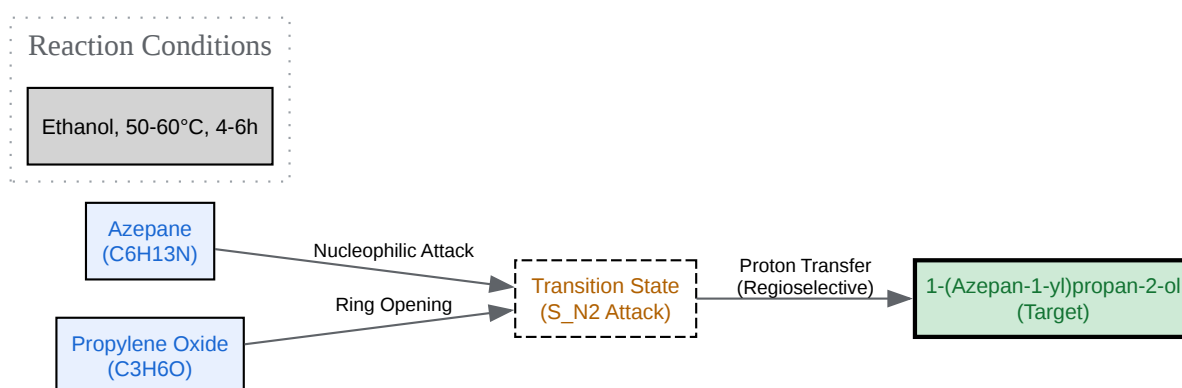
Synthesis Protocol (Self-Validating System)

The most robust industrial route involves the regioselective ring-opening of propylene oxide by azepane.^[1] This reaction is atom-economical and proceeds via an S_N2 mechanism.^[1]

Reaction Scheme

Reagents: Azepane (Nucleophile), Propylene Oxide (Electrophile), Ethanol (Solvent).^[1]

Conditions: Reflux (mild), Inert Atmosphere (N₂).^[1]



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Caption: Nucleophilic ring-opening of propylene oxide by azepane yielding the target amino-alcohol.

Step-by-Step Methodology

Note: All steps must be performed in a fume hood due to the volatility and toxicity of azepane and propylene oxide.^[1]

- Preparation:
 - Charge a 3-neck round-bottom flask with Azepane (1.0 eq) and Absolute Ethanol (5 volumes).
 - Equip with a reflux condenser, temperature probe, and addition funnel.[\[1\]](#)
 - Flush the system with Nitrogen.[\[1\]](#)
- Addition (The Critical Control Point):
 - Cool the solution to 0–5°C (ice bath) to control the exotherm.[\[1\]](#)
 - Add Propylene Oxide (1.1 eq) dropwise over 30–45 minutes.
 - Why? Rapid addition can cause runaway exotherms and polymerization of the epoxide.[\[1\]](#)
- Reaction:
 - Allow the mixture to warm to room temperature (25°C).
 - Heat to a mild reflux (50–60°C) for 4–6 hours.
 - Validation (TLC): Monitor disappearance of Azepane (Mobile phase: MeOH/DCM 1:9 + 1% NH₄OH). Stain with Ninhydrin (Azepane stains blue/purple; Product stains distinctively different or less intense).[\[1\]](#)
- Workup:
 - Remove solvent under reduced pressure (Rotary Evaporator).[\[1\]](#)
 - The residue is the crude amino-alcohol.[\[1\]](#)
- Purification (Distillation):
 - Perform vacuum distillation (0.5 – 1.0 mmHg).[\[1\]](#)
 - Collect the fraction boiling at ~95–105°C (estimated).

- Purity Check: GC-MS should show a single peak with m/z 157.[1]

Applications in Drug Development[6]

This molecule is rarely the final drug; it is a linker intermediate.[1] The hydroxyl group is typically activated to create a coupling partner for aromatic scaffolds.[1]

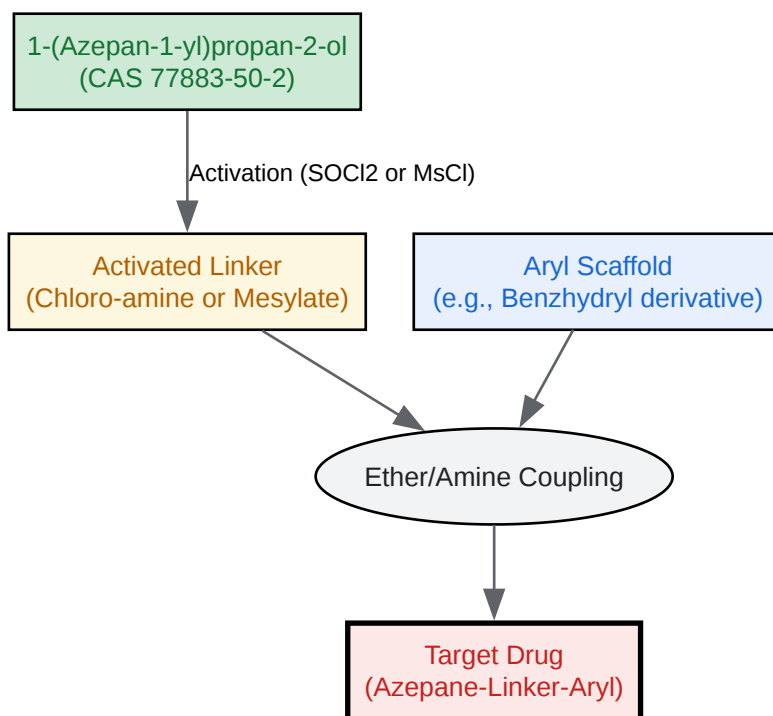
Activation Workflow (The "Next Step")

To attach the azepane-propyl tail to a drug scaffold (e.g., a phenol or amine), the alcohol is converted to a chloride or mesylate.

- Chlorination: Reaction with Thionyl Chloride (SOCl_2) yields 1-(2-chloropropyl)azepane.[1]
 - Warning: This creates a "nitrogen mustard" type intermediate (highly reactive alkylating agent).[1]
- Coupling: The activated chain is then reacted with a nucleophile (e.g., a substituted phenol) to form the final drug candidate.

Retrosynthetic Map (Hypothetical Antihistamine Analog)

This pathway illustrates how the molecule fits into the synthesis of a Setastine-like analog.[1]



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Caption: Retrosynthetic logic placing the target molecule as the precursor to the alkylating linker.

Handling, Safety, and Storage[8]

Hazard Identification

- Corrosivity: As a basic amine, it can cause skin burns and eye damage (Risk R34/R35 equivalent).[1]
- Toxicity: Harmful by inhalation and ingestion.[1] Azepane derivatives often exhibit anticholinergic effects.[1]
- Flammability: Combustible liquid.[1]

Storage Protocols

- Atmosphere: Store under Nitrogen or Argon.[1] Amines react with atmospheric CO₂ to form carbamates (white crusts).[1]

- Container: Glass or Stainless Steel.[1] Avoid Aluminum (reacts with basic amines).[1]
- Hygroscopic: Keep tightly sealed; moisture can hinder subsequent activation steps (e.g., reaction with SOCl_2).[1]

References

- PubChem. (2025).[1][3][4] Hexahydro-1H-azepine-1-ethanol (Compound Summary). National Library of Medicine.[1] [\[Link\]](#)(Note: Reference for the ethyl homolog properties used for estimation).

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- To cite this document: BenchChem. [In-Depth Technical Guide: Hexahydro-alpha-methyl-1H-azepine-1-ethanol]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1266573/docs#in-depth-technical-guide-hexahydro-alpha-methyl-1h-azepine-1-ethanol>]

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